

Prazepam-D5 method validation recovery precision

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Compound Focus: Prazepam-D5

CAS No.: 152477-89-9

Cat. No.: S1779668

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Prazepam-D5: Internal Standard for Analysis

Prazepam-D5 is a deuterated analog of prazepam, which is a benzodiazepine used to treat anxiety disorders [1] [2]. In analytical chemistry, deuterated compounds like **Prazepam-D5** are primarily used as **internal standards** in mass spectrometry-based methods. Their key function is to improve the accuracy and precision of quantitative analysis by accounting for variations during sample preparation and instrument analysis [3].

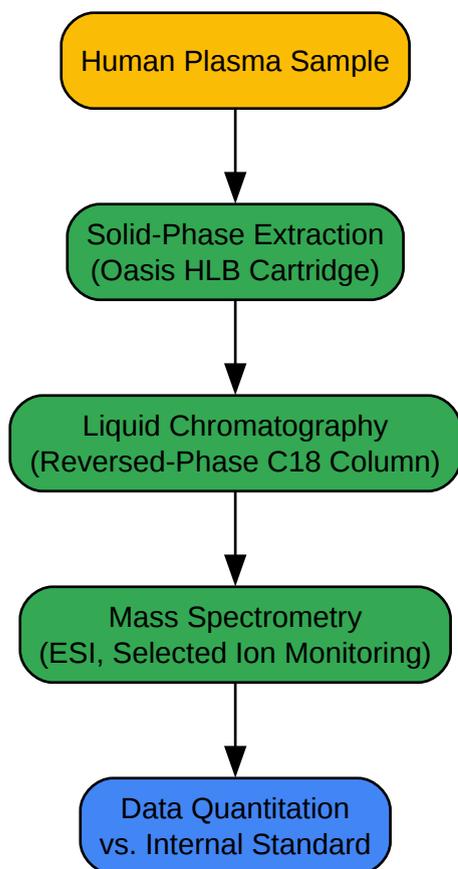
Commercial solutions of **Prazepam-D5** are available, typically at concentrations such as **100 µg/mL or 0.1 mg/mL in methanol** [3].

Analytical Method for Prazepam and Metabolites

The table below summarizes a validated LC/ESI-MS method for quantifying prazepam and its main metabolites in human plasma, which used diazepam as the internal standard [4]. This illustrates the type of method **Prazepam-D5** would be suited for, though you would need to adapt it by substituting **Prazepam-D5** as the internal standard and re-validate for your specific context.

Method Aspect	Description
Analytical Technique	Liquid Chromatography/Electrospray Ionization Mass Spectrometry (LC/ESI-MS) [4]
Analytes	Prazepam, Nordiazepam, Oxazepam [4]
Internal Standard	Diazepam (in the published method) [4]
Biological Matrix	Human plasma [4]
Sample Pretreatment	Solid-phase extraction using Oasis HLB cartridges [4]
Chromatographic Column	Reversed-phase XTerra MS C18 (150 x 3.0 mm, 5 µm) [4]
Linear Range	5.0 - 1000 ng/mL for all analytes [4]
Limit of Quantification (LOQ)	5 ng/mL for all analytes [4]
Intra-Assay Precision (CV)	≤ 9.1% [4]
Inter-Assay Precision (CV)	≤ 6.0% [4]
Accuracy (Relative Error)	< 4.6% [4]

The general workflow of this analytical method is as follows:



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References

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